

Application Notes and Protocols: Disodium Peroxydicarbonate as a Polymerization Initiator

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Compound of Interest

Compound Name: Disodium peroxydicarbonate

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Introduction

Disodium peroxydicarbonate (Nangcontent-ng-c282987731="" _ngghost-ng-c454405063="" class="inline ng-star-inserted">

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) is a water-soluble inorganic peroxide that serves as an efficient initiator for free-radical polymerization, particularly in aqueous media such as emulsion and suspension polymerization. Its primary application is in the polymerization of vinyl monomers, most notably vinyl chloride, to produce polyvinyl chloride (PVC). The utility of **disodium peroxydicarbonate** stems from its ability to generate free radicals upon thermal decomposition, which then initiate the polymerization chain reaction. This document provides detailed application notes, experimental protocols, and quantitative data for the use of **disodium peroxydicarbonate** as a polymerization initiator.

Chemical and Physical Properties

Property	Value
Chemical Formula	Cngcontent-ng-c282987731="" _ngghost-ng-c454405063="" class="inline ng-star-inserted"> 22
	Nangcontent-ng-c282987731="" _ngghost-ng-c454405063="" class="inline ng-star-inserted"> 22
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Molecular Weight	166.00 g/mol
Appearance	White crystalline solid
Solubility	Water-soluble

Applications in Polymer Chemistry

Disodium peroxydicarbonate is predominantly used as a primary initiator in the following polymerization processes:

- **Suspension Polymerization of Vinyl Chloride:** It is widely employed in the production of PVC resins. The initiator, being soluble in the aqueous phase, decomposes to generate radicals at the monomer droplet interface.
- **Emulsion Polymerization:** Its water solubility makes it an ideal initiator for emulsion polymerization, where initiation occurs in the aqueous phase.
- **Low-Temperature Polymerization:** In combination with reducing agents (redox systems), it can initiate polymerization at lower temperatures, which is advantageous for certain monomers and for controlling polymer properties.

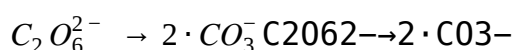
Mechanism of Initiation

The initiation process begins with the thermal decomposition of the peroxydicarbonate ion, which involves the homolytic cleavage of the oxygen-oxygen bond to generate two carbonate radical anions. These radicals can then initiate polymerization by adding to a monomer unit.

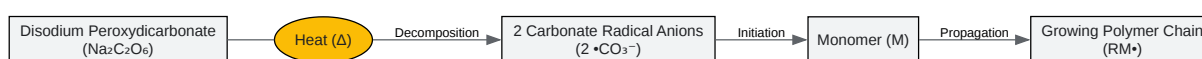
Thermal Decomposition

The peroxydicarbonate ion decomposes upon heating to form carbonate radical anions:

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These carbonate radical anions are the primary initiating species.



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Caption: Thermal decomposition of **disodium peroxydicarbonate** to initiate polymerization.

Quantitative Data for Polymerization Initiation

The efficiency and rate of polymerization are highly dependent on the initiator's decomposition kinetics. The following table summarizes key quantitative data for peroxydicarbonate initiators. While specific data for **disodium peroxydicarbonate** is limited in publicly available literature, data for structurally similar dialkyl peroxydicarbonates are provided as a reference. The half-life of an initiator is the time required for 50% of the initiator to decompose at a given temperature.

Initiator	10-hour Half-Life Temp. (°C)	1-hour Half-Life Temp. (°C)	1-minute Half-Life Temp. (°C)
Di(2-ethylhexyl) peroxydicarbonate	47	64	99
Di-n-propyl peroxydicarbonate	49	65	100
Diisopropyl peroxydicarbonate	41	59	91
Di-sec-butyl peroxydicarbonate	41	59	91
Dicetyl peroxydicarbonate	60	80	118

Data is for a 0.1 M solution in monochlorobenzene and serves as a general guide for the peroxydicarbonate class of initiators.

Experimental Protocols

Protocol 1: Suspension Polymerization of Vinyl Chloride

This protocol describes a general procedure for the suspension polymerization of vinyl chloride using a dialkyl peroxydicarbonate as the initiator.^{[1][2]} The principles can be adapted for **disodium peroxydicarbonate**, with adjustments for its water solubility.

Materials:

- Deionized water
- Suspending agent (e.g., polyvinyl alcohol, gelatin)
- Vinyl chloride monomer (VCM)
- **Disodium peroxydicarbonate** initiator
- Buffer (e.g., sodium bicarbonate) to maintain pH

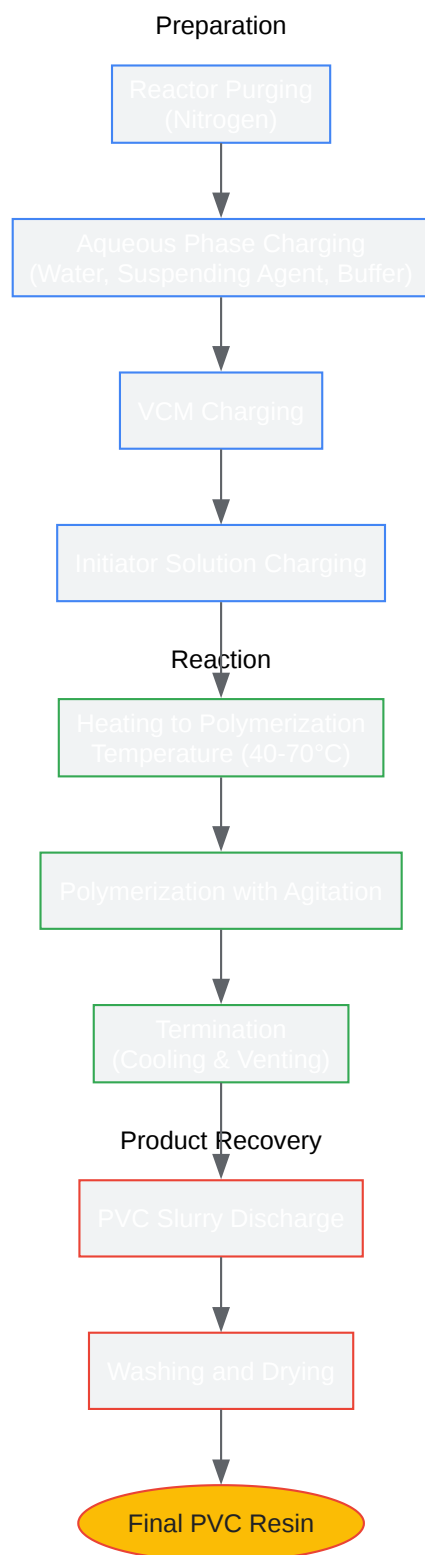
- Antifouling agent (optional)

Equipment:

- Jacketed glass or stainless steel polymerization reactor equipped with a stirrer, condenser, temperature probe, and nitrogen inlet/outlet.
- Monomer charging system
- Initiator solution vessel

Procedure:

- **Reactor Preparation:** The reactor is thoroughly cleaned and purged with nitrogen to remove oxygen, which can inhibit polymerization.
- **Aqueous Phase Preparation:** Deionized water, suspending agent, and buffer are charged to the reactor. The mixture is agitated to ensure complete dissolution and dispersion.
- **Monomer Charging:** The desired amount of liquid vinyl chloride monomer is charged to the reactor.
- **Initiator Addition:** The **disodium peroxydicarbonate** initiator is dissolved in a small amount of deionized water and charged to the reactor. The amount of initiator typically ranges from 0.005 to 0.1 parts by weight per 100 parts of monomer.^[1]
- **Polymerization:** The reactor is heated to the desired polymerization temperature, typically between 40°C and 70°C.^[3] The polymerization is carried out under constant agitation to maintain the monomer suspension. The progress of the reaction can be monitored by the drop in pressure as the monomer is converted to polymer.
- **Termination:** Once the desired conversion is reached (typically indicated by a specific pressure drop), the reaction is terminated by cooling the reactor and venting the unreacted monomer.
- **Product Recovery:** The resulting PVC slurry is discharged from the reactor, washed, and dried to obtain the final PVC resin.



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Caption: Workflow for suspension polymerization of vinyl chloride.

Protocol 2: Redox-Initiated Emulsion Polymerization

Disodium peroxydicarbonate can be used in a redox system to initiate polymerization at lower temperatures.[4] This is particularly useful for producing high molecular weight polymers or for polymerizing temperature-sensitive monomers.

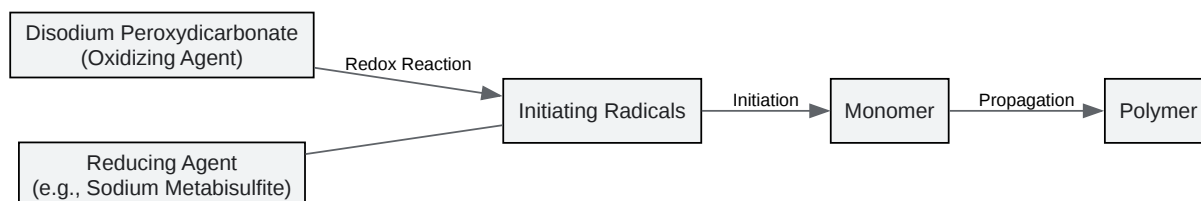
Materials:

- Deionized water
- Emulsifier (e.g., sodium dodecyl sulfate)
- Monomer (e.g., vinyl acetate, acrylates)
- **Disodium peroxydicarbonate** (oxidizing agent)
- Reducing agent (e.g., sodium metabisulfite, L-ascorbic acid, ferrous salts)
- Buffer (to maintain optimal pH for the redox reaction)

Procedure:

- **Reactor Setup:** A reactor is set up similarly to the suspension polymerization protocol.
- **Aqueous Phase Preparation:** Deionized water, emulsifier, and buffer are added to the reactor and purged with nitrogen.
- **Initiator System Preparation:** The **disodium peroxydicarbonate** and the reducing agent are prepared as separate aqueous solutions.
- **Reaction Initiation:** The reactor is brought to the desired low temperature (e.g., 5-30°C). The monomer is added, followed by the sequential addition of the reducing agent and then the **disodium peroxydicarbonate** solution to initiate the polymerization.
- **Polymerization:** The reaction is allowed to proceed under agitation. The temperature is maintained, and the conversion can be monitored by taking samples and determining the solid content.

- Termination and Recovery: The polymerization is terminated, and the polymer is recovered from the latex by coagulation or spray drying.



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Caption: Redox initiation of polymerization.

Safety Precautions

Disodium peroxydicarbonate is a strong oxidizing agent and should be handled with care.

- Handling: Avoid contact with skin, eyes, and clothing. Use appropriate personal protective equipment (PPE), including gloves and safety glasses.^{[1][2]}
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials and sources of heat.
- Fire Hazard: May intensify fire; it is an oxidizer. Keep away from heat, sparks, open flames, and hot surfaces.
- First Aid: In case of contact, flush the affected area with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Conclusion

Disodium peroxydicarbonate is a versatile and efficient initiator for the free-radical polymerization of vinyl monomers, especially in aqueous systems. Its water solubility and ability to be used in both thermal and redox-initiated processes make it a valuable tool in polymer synthesis. By carefully controlling reaction parameters such as temperature, initiator concentration, and the use of redox components, researchers can tailor the polymerization

process to achieve desired polymer properties. Adherence to proper safety protocols is essential when handling this oxidizing compound.

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